

Solubility data for 2,4-Dimethyl-5-nitroaniline.

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Compound of Interest

Compound Name: 2,4-Dimethyl-5-nitroaniline

CAS No.: 2124-47-2

Cat. No.: B103816

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Title: Solubility Profiling & Thermodynamic Analysis of **2,4-Dimethyl-5-nitroaniline** (CAS 2124-47-2)[1]

Executive Summary: The Solubility Landscape

For researchers and process engineers in the dye and agrochemical sectors, **2,4-Dimethyl-5-nitroaniline** (CAS: 2124-47-2) represents a critical intermediate.[1] However, unlike its extensively studied isomer 4-nitroaniline, quantitative solubility data for this specific methylated derivative is scarce in open literature.

This guide bridges that gap by synthesizing available qualitative behaviors with a rigorous, self-validating protocol for generating the missing quantitative data. Based on structural analysis and analog behavior, this compound exhibits a Polar Aprotic > Polar Protic > Non-polar solubility hierarchy. It is highly soluble in solvents like DMSO and Acetone, moderately soluble in alcohols (Ethanol, Isopropanol), and practically insoluble in water.

Key Physicochemical Identifiers:

- CAS Number: 2124-47-2[1]
- Synonyms: 5-nitro-2,4-xylidine; 5-Amino-2,4-dimethylnitrobenzene[1]

- Molecular Weight: 166.18 g/mol [1]
- Melting Point: 122.0 – 126.0 °C (Experimental range)[1]
- Appearance: Light yellow to brown crystalline powder[1]

Qualitative Solubility & Solvent Selection

Before initiating quantitative measurements, it is essential to establish a qualitative baseline. The following classification is derived from synthesis workups and structural analog analysis (e.g., 2-methyl-5-nitroaniline).

Solvent Class	Representative Solvents	Solubility Behavior	Process Application
Polar Aprotic	DMSO, DMF, Acetone	High	Reaction medium; Initial dissolution for stock solutions.[1]
Chlorinated	Dichloromethane (DCM)	High	Extraction; Synthesis solvent (e.g., isocyanate reactions). [1]
Polar Protic	Ethanol, Methanol, Isopropanol	Moderate (Temperature Dependent)	Recrystallization (High solubility at boiling, low at ambient).[1]
Non-Polar	Hexane, Cyclohexane	Low / Insoluble	Anti-solvent; Washing to remove non-polar impurities.[1]
Aqueous	Water, Buffer (pH 7. [1]4)	Insoluble	Anti-solvent precipitation; Waste stream management. [1]

Expert Insight: The presence of the nitro group (

) creates a strong dipole, enhancing solubility in polar aprotic solvents. However, the amino group (

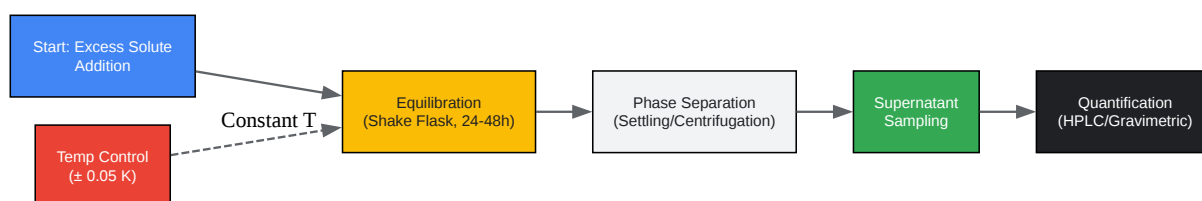
) allows for hydrogen bonding, making alcohols viable solvents. The two methyl groups add hydrophobic bulk, significantly reducing water solubility compared to simple aniline.

Protocol: Isothermal Saturation Method (Standardized)

Since exact mole fraction tables are not universally available for this CAS number, you must generate them to ensure process safety and efficiency. This protocol is the "Gold Standard" for solubility determination, minimizing errors from supersaturation or temperature fluctuation.

Experimental Workflow

This self-validating workflow ensures thermodynamic equilibrium is reached before sampling.^[1]



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Figure 1: Isothermal saturation workflow for solubility determination.

Step-by-Step Methodology

- Preparation: Add excess solid **2,4-Dimethyl-5-nitroaniline** to a jacketed glass vessel containing the pure solvent (e.g., Ethanol).
- Equilibration: Agitate the suspension at a fixed temperature (e.g., 298.15 K) for 24–48 hours.
 - Validation: Measure concentration at 24h and 48h. If deviation is <2%, equilibrium is reached.

- Phase Separation: Stop agitation and allow the solid to settle for 2 hours. Maintain temperature strictly.
- Sampling: Withdraw the supernatant using a pre-heated syringe filter (0.45 μm PTFE) to prevent precipitation during transfer.
- Quantification (HPLC Method):
 - Column: C18 Reverse Phase.[\[1\]](#)
 - Mobile Phase: Acetonitrile : Water (50:50 v/v).[\[1\]](#)
 - Detection: UV at 254 nm (characteristic nitroaniline absorption).
 - Calculation: Convert peak area to Mole Fraction () using a standard calibration curve.

Thermodynamic Modeling & Analysis

Once experimental data (

vs.

) is obtained, it must be modeled to extract thermodynamic parameters useful for process scale-up.

The Modified Apelblat Equation

This semi-empirical model correlates solubility with temperature and is widely used for nitro-compounds:

- : Mole fraction solubility.[\[1\]](#)[\[2\]](#)
- : Absolute temperature (Kelvin).[\[2\]](#)[\[3\]](#)
- : Empirical model parameters derived via regression analysis.

Thermodynamic Dissolution Parameters

Using the Van't Hoff Analysis, we determine the driving forces of dissolution.[\[2\]](#) Plot

vs.

. The slope provides the enthalpy.

- Enthalpy of Solution (

):

[1]

- Interpretation: A positive value indicates an endothermic process (solubility increases with temperature), which is expected for **2,4-Dimethyl-5-nitroaniline** in alcohols.[1]

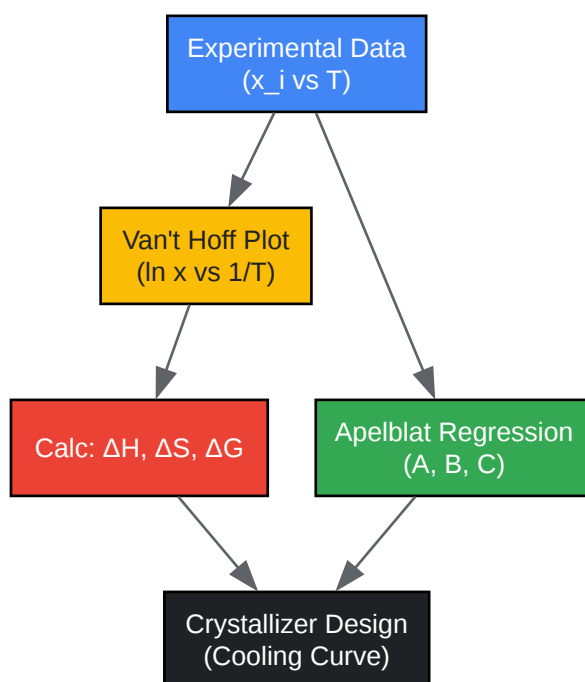
- Gibbs Free Energy (

):

[1]

- Interpretation: A positive

indicates the dissolution is non-spontaneous at standard conditions (requiring energy input or solvent interaction to proceed).



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Figure 2: Logical flow from raw data to process design parameters.

Process Application: Recrystallization Strategy

For purification, the solubility data dictates the yield.

Recommended System: Ethanol or Isopropanol.[1]

- Why: These solvents typically show a steep solubility curve (high sensitivity to) for nitroanilines.
- Protocol:
 - Dissolve crude **2,4-Dimethyl-5-nitroaniline** in boiling Ethanol (approx. 78°C) until saturation.
 - Hot filtration to remove insoluble mechanical impurities.
 - Slow cooling to 5°C. The steep drop in solubility (predicted by the Van't Hoff relationship) will force the pure compound to crystallize out.
 - Wash the filter cake with cold Hexane (non-solvent) to remove surface mother liquor without redissolving the product.

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